

# A Comprehensive Technical Guide to the Physical Characteristics of Triethylene Glycol Dinitrate (TEGDN)

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## Compound of Interest

Compound Name: *Triethylene glycol dinitrate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical characteristics of **Triethylene Glycol Dinitrate (TEGDN)**, a nitrate ester with applications as an energetic plasticizer in explosives and propellants.<sup>[1]</sup> The information is presented to be a valuable resource for professionals in research, science, and drug development.

## Core Physical and Chemical Properties

**Triethylene glycol dinitrate** (TEGDN) is a pale yellow, oily liquid.<sup>[1][2][3]</sup> Chemically, it is an ether and a nitrated alcohol ester derived from triethylene glycol.<sup>[1][3]</sup> While it shares explosive properties with nitroglycerin, its distinct chemical structure results in different physical and safety characteristics.<sup>[3]</sup> Notably, TEGDN is considered more stable than other nitrated compounds like nitroglycerin.<sup>[3][4]</sup>

TEGDN is soluble in organic solvents but has limited solubility in water.<sup>[4]</sup> Its chemical stability is superior to that of nitroglycerin and nitrocellulose.<sup>[5]</sup>

## Quantitative Data Summary

The following table summarizes the key quantitative physical and chemical properties of **Triethylene Glycol Dinitrate**.

Property	Value	Units	Source(s)
Molecular Formula	C6H12N2O8		[3][4][6]
Molecular Weight	240.17	g/mol	[2][3][6]
Appearance	Pale yellow, oily liquid		[1][2][3]
Density	1.33	g/cm <sup>3</sup>	[1][2]
Specific Gravity	1.335	g/cm <sup>3</sup>	[5]
Melting Point	-19	°C	[1][2]
Solidification Point	-19	°C	[5]
Boiling Point	327	°C (at 760 mmHg)	[5]
Decomposition Temperature	228	°C (at 760 mmHg)	[3][5]
Flash Point	146.9	°C	[5]
Viscosity	13.2	cP (at 20°C)	[5]
	11.90	cP (at 20°C)	[3]
Vapor Pressure	0.001	mmHg	[5]
	0.003	mmHg (at 25°C)	[3]
Water Solubility	7,430	mg/L (at 25°C)	[2]
	0.03	M	[3]
Nitrogen Content	11.67	%	[5]
Oxygen Balance	-66.7	%	[5]
Octanol-Water Partition Coefficient (log K <sub>ow</sub> )	0.79		[2]

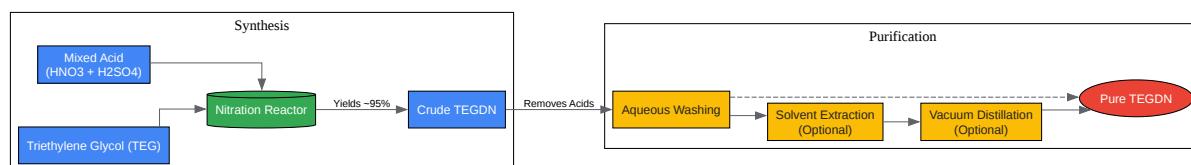
## Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of TEGDN are not readily available in the public domain. However, standard methods as defined by organizations like ASTM (American Society for Testing and Materials) and ISO (International Organization for Standardization) are typically employed for such characterizations.

The synthesis of TEGDN generally involves the nitration of triethylene glycol using a mixed acid of nitric and sulfuric acids.<sup>[2]</sup> The process requires careful control of parameters such as the molar ratio of nitric acid to glycol and the reaction temperature to achieve high yields.<sup>[2]</sup> Purification of the crude product typically involves several washing steps with water to remove residual acids, and may also include solvent extraction and vacuum distillation to achieve high purity.<sup>[2][7]</sup>

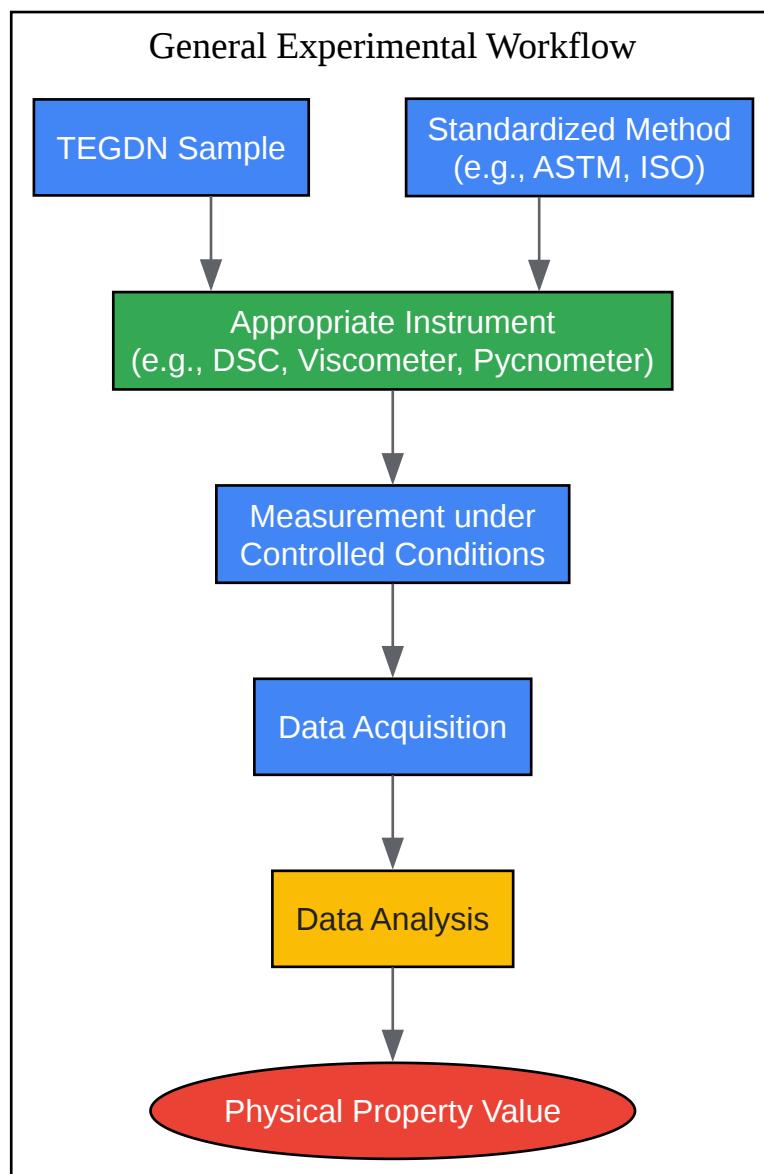
## Visualizations

The following diagrams illustrate key processes and logical relationships related to **Triethylene Glycol Dinitrate**.



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*TEGDN Synthesis and Purification Workflow*



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*General Workflow for Physical Property Determination*

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